

# Cellular Uptake and Metabolism of (14Z)-14-Eicosenoic Acid: A Technical Guide

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## Compound of Interest

Compound Name: (14Z)-14-Eicosenoic acid

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This technical guide provides a detailed overview of the cellular uptake and metabolic pathways of **(14Z)-14-Eicosenoic acid** (Gondoic Acid), a monounsaturated omega-6 fatty acid. The information presented herein is synthesized from contemporary scientific literature to support research and development activities in cellular metabolism and lipidomics.

## Overview of (14Z)-14-Eicosenoic Acid

**(14Z)-14-Eicosenoic acid**, also known as gondoic acid (20:1n-6), is a long-chain monounsaturated fatty acid. While not as common as oleic acid (18:1n-9), it is present in various natural sources and plays a role in cellular lipid pools. Understanding its transport into the cell and subsequent metabolic fate is crucial for elucidating its physiological and pathological roles.

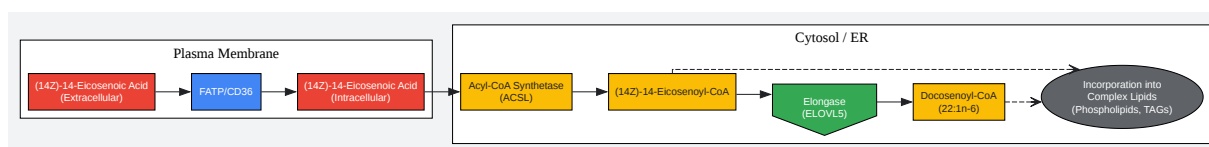
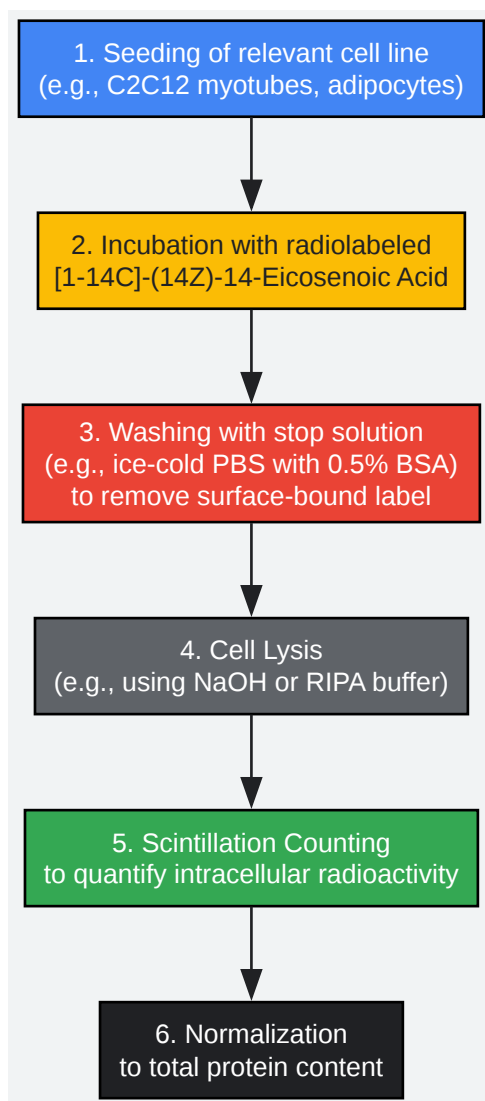
## Cellular Uptake Mechanisms

The entry of long-chain fatty acids like **(14Z)-14-Eicosenoic acid** into cells is a complex process involving both passive diffusion and protein-mediated transport. The latter is facilitated by a suite of membrane-associated proteins that bind and shuttle fatty acids across the plasma membrane.

Key protein families involved in fatty acid uptake include:

- Fatty Acid Translocase (FAT/CD36): A versatile scavenger receptor that binds various ligands, including long-chain fatty acids.
- Fatty Acid Transport Proteins (FATPs): A family of six proteins (FATP1-6) that facilitate fatty acid uptake, often coupled with acyl-CoA synthetase activity.
- Plasma Membrane-bound Fatty Acid Binding Proteins (FABPpm): These proteins help concentrate fatty acids at the cell surface.

The general workflow for studying the uptake of this fatty acid is outlined below.



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